

In-Depth Technical Guide: Environmental Fate and Toxicology of Antiblaze 100

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Compound of Interest

Compound Name: Antiblaze 100

Cat. No.: B136036

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Chemical Identity and Physical Properties

Antiblaze 100, also known by the trade name Antiblaze V6, is a chlorinated organophosphate flame retardant. Its chemical identity and key physical and chemical properties are summarized below.

Chemical Name: 2,2-bis(chloromethyl)trimethylene bis(bis(2-chloroethyl)phosphate)

CAS Number: 38051-10-4

Molecular Formula: $C_{13}H_{24}Cl_6O_8P_2$

Molecular Weight: 582.99 g/mol

Property	Value	Reference
Melting Point	Decomposes at > 275°C	[1]
Water Solubility	7820 mg/L at 25°C	[2]
Vapor Pressure	< 1.33×10^{-5} Pa at 20°C	
log Kow (Octanol-Water Partition Coefficient)	3.7	

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in the environment. Key aspects of the environmental fate of **Antiblaze 100** are its persistence, bioaccumulation potential, and mobility.

Persistence

Persistence refers to the length of time a chemical remains in a particular environment before it is broken down by chemical or biological processes.

- **Biodegradation:** Information on the biodegradation of **Antiblaze 100** is limited. However, a European Union Risk Assessment Report indicates that it is not readily biodegradable.
- **Hydrolysis:** As an organophosphate ester, **Antiblaze 100** may be susceptible to hydrolysis, particularly under alkaline conditions. However, specific hydrolysis half-life data are not readily available in the reviewed literature.
- **Photolysis:** The potential for photodegradation of **Antiblaze 100** by sunlight has not been extensively studied.

Bioaccumulation

Bioaccumulation is the process by which a chemical is taken up by an organism, either directly from the environment or through the consumption of food containing the chemical.

- **Bioconcentration Factor (BCF):** The bioconcentration factor is a measure of the extent to which a chemical accumulates in an aquatic organism. A predicted BCF of 89 L/kg has been reported for **Antiblaze 100**. This value suggests a low to moderate potential for bioaccumulation in aquatic organisms.
- **Bioaccumulation in the Environment:** Despite the moderate BCF value, **Antiblaze 100** has been detected in various environmental matrices, including indoor dust, suggesting that exposure and potential for bioaccumulation in terrestrial organisms, including humans, exist. [\[2\]](#)[\[3\]](#)

Mobility

Mobility describes the potential for a chemical to move through the environment.

- **Soil Sorption:** The soil organic carbon-water partitioning coefficient (Koc) is a measure of a chemical's tendency to adsorb to soil and sediment. A calculated log Koc of 3.34 suggests that **Antiblaze 100** has a moderate tendency to adsorb to soil and organic matter, which would limit its mobility in the subsurface environment.

Ecotoxicology

Ecotoxicology is the study of the toxic effects of chemical substances on living organisms, especially on populations and communities within defined ecosystems.

Aquatic Toxicity

The toxicity of **Antiblaze 100** to aquatic organisms has been evaluated in several studies.

Organism	Test Duration	Endpoint	Value (mg/L)	Reference
Daphnia magna (Water Flea)	48 hours	EC50	41.9	[4]
Fish (species not specified)	96 hours	LC50	> 100	
Algae (species not specified)	72 hours	EC50	6.5	

Terrestrial Toxicity

Data on the toxicity of **Antiblaze 100** to terrestrial organisms is limited.

Mammalian Toxicology

The toxicological profile of **Antiblaze 100** in mammals is of significant concern due to its presence in consumer products and the indoor environment.

Acute Toxicity

Route	Species	Endpoint	Value	Reference
Oral	Rat	LD50	> 2000 mg/kg	[5]
Dermal	Rat	LD50	> 2000 mg/kg	[5]
Inhalation	Mouse	LC50 (4h)	1650 mg/m ³	[5]

Developmental and Reproductive Toxicity

The U.S. Environmental Protection Agency (EPA) has classified **Antiblaze 100** as having a high hazard for developmental toxicity and a moderate hazard for reproductive toxicity.[6] This is based on a two-generation study in rats which observed an increased number of runts and reduced offspring weights.[7]

Carcinogenicity

Commercial mixtures of **Antiblaze 100** have been found to contain tris(2-chloroethyl) phosphate (TCEP) as an impurity, a compound classified as a carcinogen by the State of California.[2][3][7] The carcinogenicity of pure **Antiblaze 100** has not been definitively established.

Endocrine Disruption

Several studies have suggested that organophosphate flame retardants, including those structurally similar to **Antiblaze 100**, may act as endocrine-disrupting chemicals.[8][9] The primary concern is interference with thyroid hormone homeostasis.[8]

Neurotoxicity

Organophosphate compounds are known for their potential neurotoxicity. While specific studies on the neurotoxicity of **Antiblaze 100** are limited, the potential for such effects exists due to its chemical class.

Experimental Protocols

The following sections describe the general methodologies for key toxicological and environmental fate experiments, based on standardized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

Aquatic Toxicity Testing (OECD 202, 203)

- Test Organisms: *Daphnia magna* (for invertebrate toxicity) and a standard fish species like Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*) (for fish toxicity).
- Test Substance Preparation: A stock solution of **Antiblaze 100** is prepared, and a series of dilutions are made to create the test concentrations.
- Exposure: Organisms are exposed to the different concentrations of the test substance in a controlled environment (temperature, light, pH).
- Endpoint Measurement: For *Daphnia*, the endpoint is immobilization (EC50). For fish, the endpoint is mortality (LC50). Observations are made at regular intervals over a 48-hour (*Daphnia*) or 96-hour (fish) period.

Workflow for Aquatic Toxicity Testing.

Mammalian Acute Oral Toxicity (OECD 423)

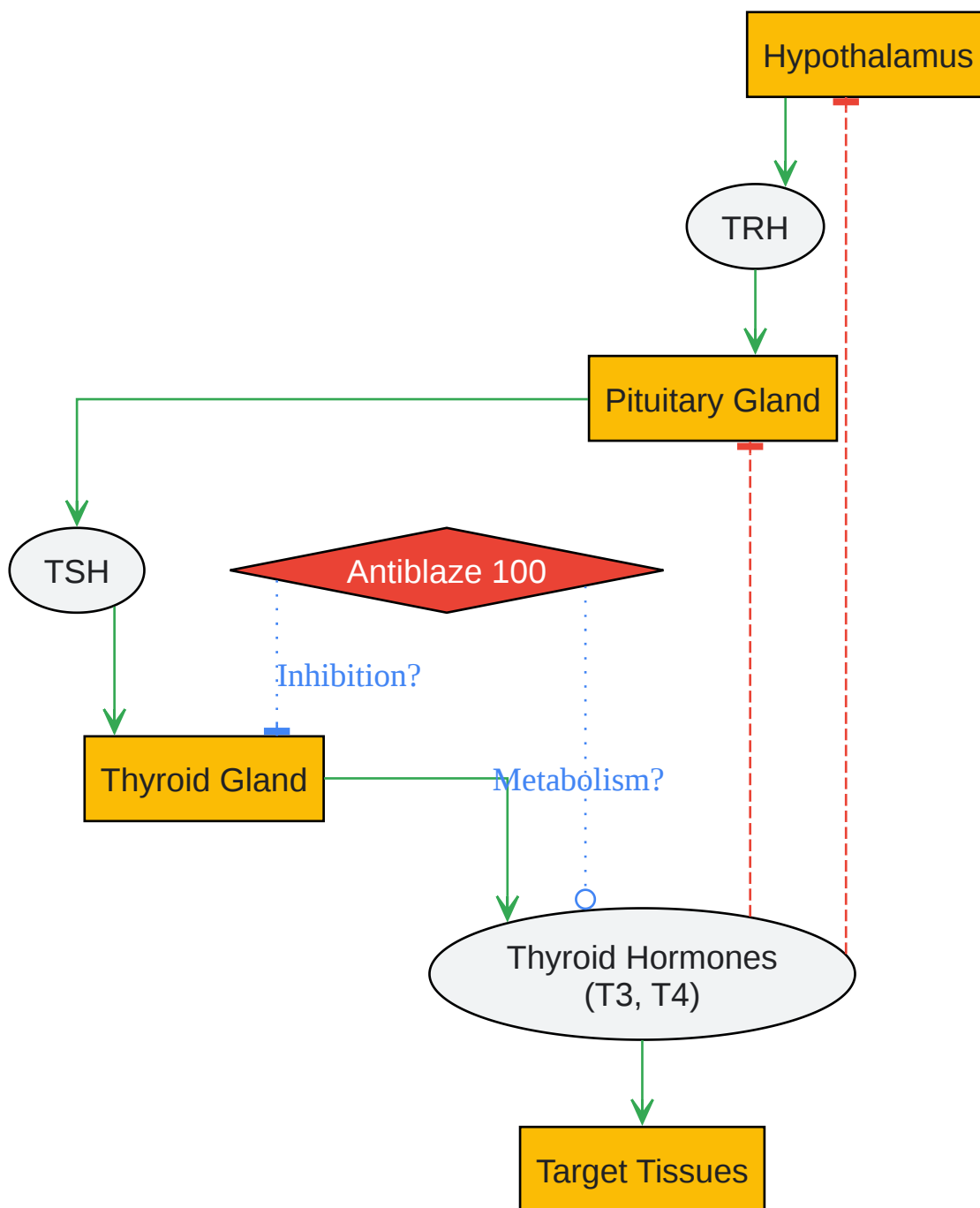
- Test Animals: Typically rats or mice of a specific strain, age, and weight.
- Test Substance Administration: A single dose of **Antiblaze 100** is administered by gavage.
- Dose Levels: A sequential dosing scheme is used, starting with a dose expected to be non-lethal. The results from the first animal determine the dose for the next.
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.
- Endpoint: The LD50 (the dose that is lethal to 50% of the test animals) is calculated.

Signaling Pathways

The precise molecular mechanisms and signaling pathways affected by **Antiblaze 100** are not yet fully elucidated. However, based on its classification as an organophosphate and potential endocrine disruptor, several pathways are of interest.

Potential Endocrine Disruption Pathway

Given the concerns about thyroid hormone disruption, a potential mechanism involves interference with the hypothalamic-pituitary-thyroid (HPT) axis.



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Potential Disruption of the HPT Axis.

This diagram illustrates the normal regulation of the HPT axis and potential points of interference by **Antiblaze 100**, such as inhibiting hormone synthesis in the thyroid gland or altering hormone metabolism.

Conclusion

Antiblaze 100 is a flame retardant with a complex environmental and toxicological profile. While it exhibits moderate persistence and bioaccumulation potential, its presence in the indoor environment and consumer products raises concerns for human health. The primary toxicological concerns are developmental and reproductive toxicity, and potential endocrine-disrupting effects. Further research is needed to fully elucidate its long-term environmental fate and the specific molecular mechanisms underlying its toxicity.

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